

Navigating the Commercial Landscape of Solvent Red 124 for Research Applications

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Compound of Interest

Compound Name: Solvent Red 124

Cat. No.: B1170167

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A Technical Guide for Scientists and Drug Development Professionals

This in-depth guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial sources, purity grades, and key technical considerations for **Solvent Red 124**. As a versatile dye with applications ranging from industrial colorants to potential use as an analytical marker, understanding its commercial landscape is crucial for ensuring the quality and reproducibility of research outcomes.

Commercial Availability and Supplier Overview

Solvent Red 124, also known by its Colour Index name, is a synthetic dye belonging to the acidic/alkaline dye complexes class.^{[1][2][3][4]} It is commercially available from a variety of manufacturers and suppliers, primarily based in Asia, with options for both bulk industrial grades and potentially higher purity grades suitable for research. While many suppliers cater to industrial applications such as inks, coatings, and plastics, researchers can often procure smaller quantities for laboratory use.^{[1][4][5][6]}

Key international suppliers and manufacturers include entities such as COLOR BLOOM and Qingdao Sanhuan Colorchem CO.,LTD.^{[1][7][8][9]} Historically, companies like Clariant GmbH and Sandoz Ltd were also associated with this dye under brand names like Savinyl Fire Red 3GLS.^[2] For analytical standards of similar solvent dyes, researchers may explore vendors like Sigma-Aldrich, which offers compounds such as Solvent Yellow 124, indicating a potential source for high-purity reference materials.^[10]

Purity Grades and Technical Specifications

For research applications, understanding the purity and impurity profile of **Solvent Red 124** is paramount. While detailed batch-specific certificates of analysis should always be requested from the supplier, technical data sheets provide a general overview of the expected quality.

A critical parameter for researchers is the dye content. Some suppliers specify a dye content of greater than 98%, as determined by spectrophotometry.^[11] Other important specifications that can impact experimental outcomes include:

- **Moisture Content:** Typically specified in the range of 1-3%.^[11]
- **Insoluble Impurities:** Limits on insoluble residues, such as "residue on 80 mesh" at a maximum of 5.0%, are common.^{[1][3][12]}
- **Water-Soluble Content:** A low water-soluble content, often below 1.0%, is desirable for applications in non-aqueous media.^{[1][3][12]}

The following table summarizes the typical technical specifications for commercially available **Solvent Red 124**:

Parameter	Typical Specification	Significance for Researchers
Dye Content	>98% (Spectrophotometer)[11]	The concentration of the active dye molecule. Higher purity is crucial for accurate quantification and reproducible results.
Physical Appearance	Red to Dark Red Powder[1][11]	A visual check for consistency. Variations may indicate differences in manufacturing or the presence of impurities.
Moisture Content	1-3%[11]	Water content can affect solubility in non-polar solvents and the accuracy of weighing for solution preparation.
Residue on 80 Mesh	≤ 5.0%[1][3][12]	Indicates the level of particulate impurities, which may need to be removed by filtration for sensitive applications.
Water Soluble Content	≤ 1.0%[1][3][12]	Important for applications in organic solvents to ensure complete dissolution and avoid phase separation.
Heat Resistance	180-200 °C (for 5 min)[1][8]	Relevant for applications involving high-temperature processing.
Light Fastness	2-5 (on a scale of 1-8)[1][8]	Indicates the stability of the dye when exposed to light, which is important for studies involving photostability.
Solubility	Soluble in various organic solvents	The specific solubility in the intended solvent system

should be confirmed.

Experimental Protocols and Methodologies

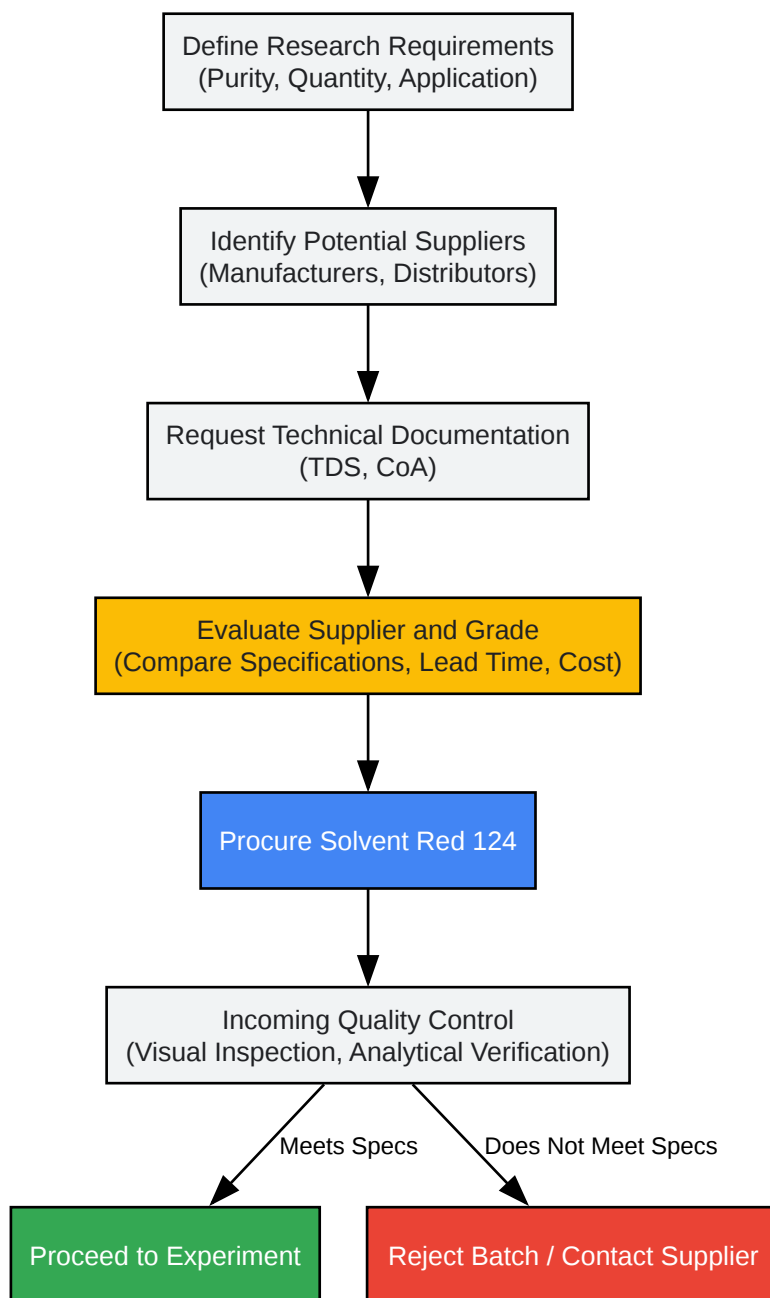
While specific experimental protocols will vary depending on the research application, a general workflow for the procurement and use of **Solvent Red 124** in a research setting is outlined below. The primary research application found in the literature for a similar dye, Solvent Yellow 124, is as a marker in fuel analysis, often employing techniques like fluorescence spectroscopy and liquid chromatography-mass spectrometry (LC/MS/MS).^{[13][14]}

General Experimental Workflow

- **Supplier Identification and Vetting:** Identify potential suppliers and request technical data sheets and, if possible, a certificate of analysis for a recent batch.
- **Purity Assessment:** Upon receipt, consider analytical characterization (e.g., via HPLC, LC/MS, or spectroscopy) to verify the purity and identify any potential contaminants that could interfere with the experiment.
- **Solubility Testing:** Determine the solubility of the dye in the chosen solvent system for the experiment.
- **Standard Solution Preparation:** Prepare stock and working standard solutions of known concentrations for use in assays or as a reference.
- **Experimental Application:** Incorporate the dye into the experimental system, for example, as a tracer, marker, or for visualization.
- **Data Acquisition and Analysis:** Utilize appropriate analytical techniques to detect and quantify the dye.

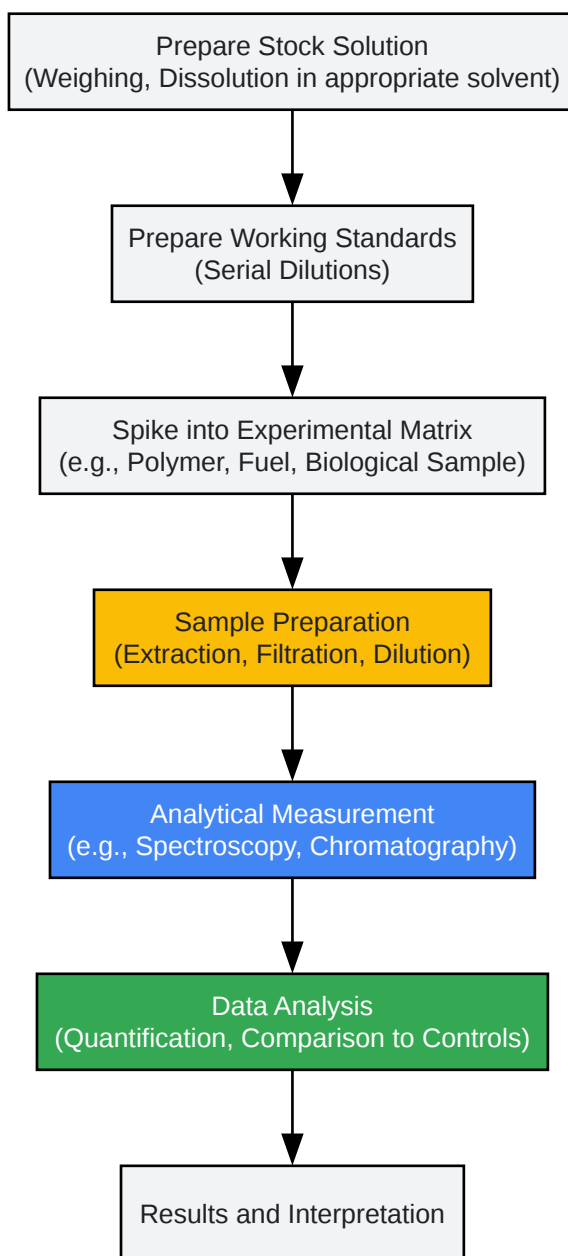
Visualizing Workflows and Logical Relationships

To aid researchers in navigating the process of selecting and utilizing **Solvent Red 124**, the following diagrams illustrate key decision-making and experimental workflows.



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Procurement and Qualification Workflow for **Solvent Red 124**.



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General Experimental Workflow for using **Solvent Red 124**.

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